

Application Notes and Protocols: TASP0390325 in Rodent Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TASP0390325

Cat. No.: B611170

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

TASP0390325 is a potent and selective antagonist of the arginine vasopressin receptor 1b (AVPr1b). AVPr1b is a G protein-coupled receptor predominantly expressed in the anterior pituitary and various regions of the brain. It plays a crucial role in the regulation of the hypothalamic-pituitary-adrenal (HPA) axis, social behaviors, and thermoregulation. As an antagonist, **TASP0390325** holds potential for investigating the physiological and pathological roles of the AVPr1b and for the development of novel therapeutics for conditions such as mood disorders and stress-related illnesses.

These application notes provide a summary of the available data on **TASP0390325** and related compounds in rodent models, along with detailed protocols for its use in in vitro studies. Due to the limited publicly available data on the in vivo dosage of **TASP0390325**, information on other AVPr1b antagonists is provided for reference, with the critical caveat that these dosages are not directly transferable.

Data Presentation

TASP0390325: In Vitro Efficacy

Parameter	Value	Species	Tissue	Experimental Context
Concentration	20 nM	Mouse	Medial Preoptic Area (MPO) Brain Slices	Blockade of arginine vasopressin (AVP)-induced effects on synaptic transmission ^[1]

Reference Data: Other AVPr1b Antagonists in Rodent Models

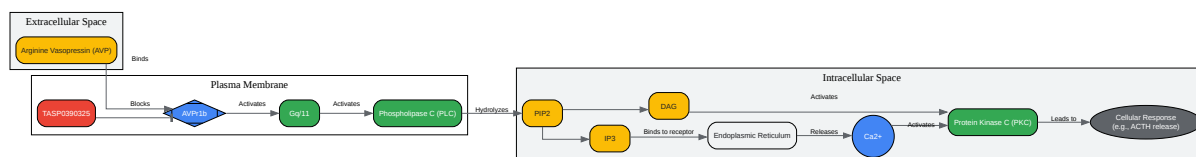
Disclaimer: The following data are for other AVPr1b antagonists and are provided for informational purposes only. These dosages should not be directly applied to **TASP0390325**. Dose-response studies are essential to determine the optimal dosage for **TASP0390325** in any new experimental model.

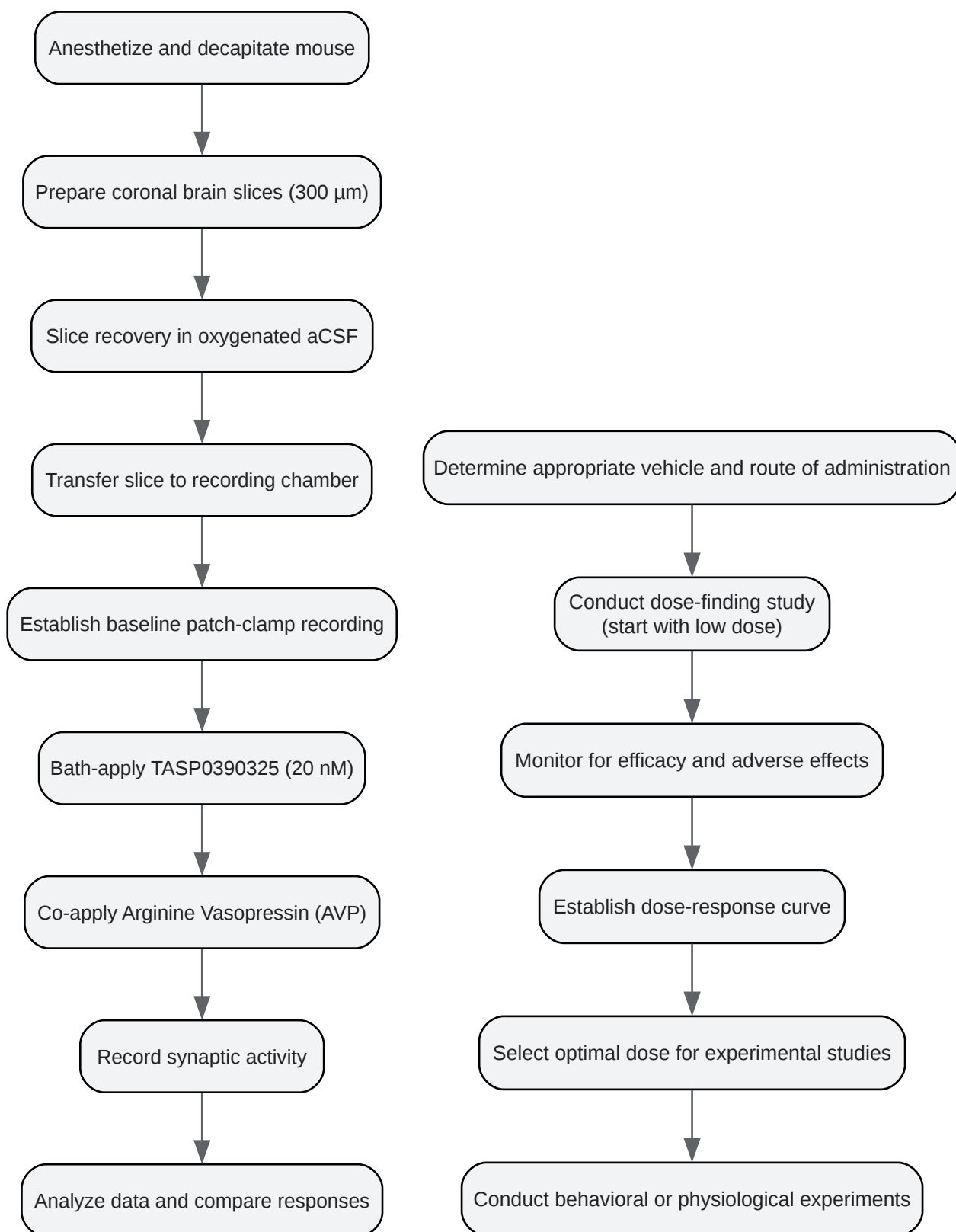
Compound	Dosage	Route of Administration	Rodent Model	Observed Effect
SSR149415	10, 30 mg/kg	Oral (p.o.)	Mouse	Reduction in aggressive behavior
Org 52186	1, 3, 10 mg/kg	Not specified	Mouse	Attenuation of stress-induced ACTH release

Signaling Pathway

The arginine vasopressin receptor 1b (AVPr1b) is a G protein-coupled receptor (GPCR) that, upon binding its ligand arginine vasopressin (AVP), activates the Gq/11 family of G proteins. This initiates a signaling cascade involving phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of

intracellular calcium (Ca^{2+}). The increase in intracellular Ca^{2+} and the activation of protein kinase C (PKC) by DAG result in various cellular responses, including hormone secretion (e.g., ACTH from the anterior pituitary) and modulation of neuronal activity. **TASP0390325**, as an antagonist, blocks the binding of AVP to AVPr1b, thereby inhibiting this signaling pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Activation of Preoptic Arginine Vasopressin Neurons Induces Hyperthermia in Male Mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: TASP0390325 in Rodent Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611170#tasp0390325-dosage-for-rodent-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com